

thermal stability comparison of lithium ethoxide vs other metal alkoxides

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Compound Focus: Lithium ethoxide

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Thermal Stability Data of Metal Alkoxides

The table below summarizes the available thermal stability data from the search results.

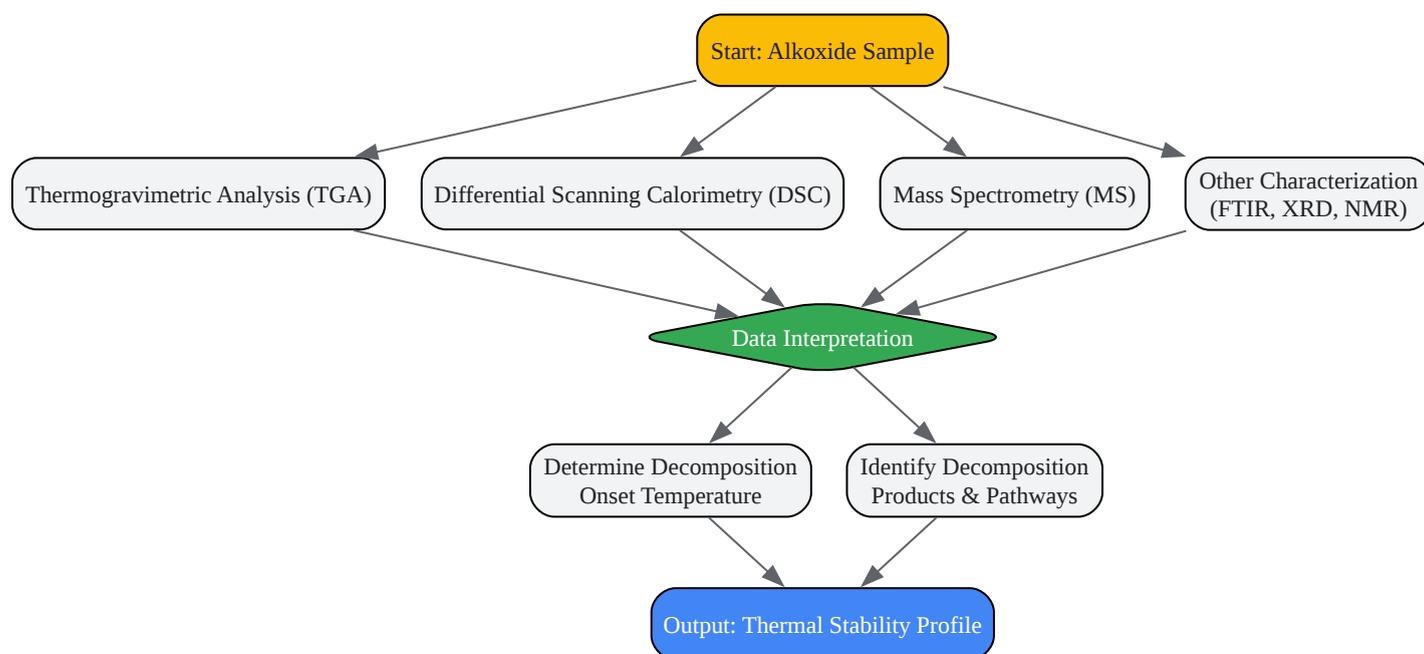
Alkoxide	Thermal Stability / Decomposition Data	Experimental Conditions / Notes
Lithium Ethoxide (LiOEt)	Decomposes at ~325 °C [1].	Data from materials science analysis; applied in MOCVD [1].
Lithium tert-Butoxide (LiOtBu)	Sublimes at ~110 °C at 0.1 Torr; melting point 170-205 °C [1].	Sublimation indicates volatility; decomposition temperature not specified [1].
Sodium n-Propoxide	Decomposition starts above 623 K (~350 °C) [2].	Measured via Thermogravimetric Analysis-Mass Spectrometry (TGA-MS); solid residues include sodium carbonate and sodium hydroxide [2].
Sodium iso-Propoxide	Decomposition starts above 573 K (~300 °C) [2].	Measured via TGA-MS; decomposition pathway differs from sodium n-propoxide [2].

Key Experimental Methodologies

The thermal data in the search results were primarily obtained through standardized analytical techniques.

- **Thermogravimetric Analysis-Mass Spectrometry (TGA-MS):** This method continuously measures a sample's mass change as temperature increases, identifying the temperature at which decomposition begins. The coupled mass spectrometer analyzes gaseous products released during decomposition, helping to understand the decomposition mechanism [2].
- **Material Characterization for Synthesis:** Thermal data for lithium alkoxides comes from materials science research where these compounds are used as precursors. Properties like decomposition and sublimation temperatures are critical for processes like Metal-Organic Chemical Vapor Deposition (MOCVD) [1].

The following workflow outlines a general approach for determining thermal stability and decomposition pathways.



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References

1. LITHIUM ALKOXIDES [mocvd-precursor-encyclopedia.de]
2. Thermal decomposition and kinetic analysis of sodium ... [sciencedirect.com]

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